

Allyl Benzyl Ether: A Comprehensive Technical Guide for Synthesis

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Compound of Interest

Compound Name: *Allyl benzyl ether*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the physical properties of **allyl benzyl ether**, a versatile reagent in organic synthesis. It includes detailed experimental protocols for its preparation via the Williamson ether synthesis, crucial for professionals in research and drug development.

Core Physical and Chemical Properties

Allyl benzyl ether is a colorless to almost colorless clear liquid.^{[1][2]} It is characterized by the presence of both an allyl and a benzyl group, making it a useful building block in various chemical transformations.^[1] This compound is soluble in organic solvents like ethanol and ether but is insoluble in water.^[1]

Summary of Physical Data

A compilation of the key physical properties of **allyl benzyl ether** is presented below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ O	[1] [3] [4] [5] [6]
Molecular Weight	148.20 g/mol	[3] [4] [5] [6]
Boiling Point	204-205 °C	[3] [4] [7] [8]
Melting Point	Not available	[7]
Density	0.959 g/mL at 25 °C	[3] [4] [7] [8]
Refractive Index (n _{20/D})	1.507	[4] [7] [8]
Flash Point	76 °C (168.8 °F) - closed cup	[4] [9]
Vapor Pressure	0.375 mmHg at 25°C	[1]
Solubility	Soluble in methanol, ethanol, n-propanol; Insoluble in water.	[1] [6]
Appearance	Colorless to almost colorless clear liquid	[1] [2]
Odor	Sweet, floral, fruity, and ethereal	[2] [6] [8]
CAS Number	14593-43-2	[1] [7]

Synthesis of Allyl Benzyl Ether

The most common and efficient method for the synthesis of **allyl benzyl ether** is the Williamson ether synthesis.[\[10\]](#)[\[11\]](#) This S_N2 reaction involves the reaction of an alkoxide with a primary alkyl halide.[\[11\]](#) In the case of **allyl benzyl ether**, this can be achieved by reacting sodium benzoate with allyl bromide or benzyl bromide with sodium allyloxide. A convenient, solvent-free approach using solid potassium hydroxide has also been reported for the synthesis of allyl and benzyl ethers.[\[10\]](#)

Experimental Protocol: Williamson Ether Synthesis

This protocol is adapted from established procedures for Williamson ether synthesis.[\[10\]](#)[\[12\]](#)[\[13\]](#)

Materials:

- Benzyl alcohol
- Allyl bromide
- Potassium hydroxide (KOH) pellets
- Tetrabutylammonium iodide (TBAI) (optional, as a phase-transfer catalyst)[[13](#)]
- Diethyl ether
- Anhydrous potassium carbonate[[13](#)]
- Distilled water

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask, combine benzyl alcohol (1.0 equivalent), allyl bromide (1.2-1.5 equivalents), and crushed potassium hydroxide pellets (2.0 equivalents). If using a phase-transfer catalyst, add TBAI (0.05 equivalents).
- Reaction: Stir the mixture vigorously at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC).

- Work-up: Once the reaction is complete, add distilled water to the reaction mixture to dissolve the inorganic salts.[13]
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3 x 50 mL).
- Drying: Combine the organic layers and dry over anhydrous potassium carbonate.[13]
- Solvent Removal: Filter the drying agent and remove the diethyl ether by evaporation under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel, eluting with a suitable solvent system (e.g., hexane/ethyl acetate) to yield pure **allyl benzyl ether**.

Synthesis Workflow

The following diagram illustrates the key steps in the Williamson ether synthesis of **allyl benzyl ether**.



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Caption: Williamson Ether Synthesis of **Allyl Benzyl Ether**.

Spectroscopic Data

Characterization of the synthesized **allyl benzyl ether** can be performed using various spectroscopic techniques.

- ^1H NMR: Expected signals include peaks corresponding to the aromatic protons of the benzyl group, the vinyl protons of the allyl group, and the methylene protons of both the benzyl and allyl moieties.[2][8]
- ^{13}C NMR: The spectrum will show characteristic peaks for the aromatic carbons, the olefinic carbons of the allyl group, and the carbons of the ether linkage.[5][14][15]
- IR Spectroscopy: Key vibrational bands are expected for the C=C stretch of the allyl group (around $1630\text{-}1645\text{ cm}^{-1}$) and the C-O-C stretch of the ether linkage (around $1090\text{-}1100\text{ cm}^{-1}$).[2][8][16][17]

Safety and Handling

Allyl benzyl ether is considered a combustible liquid and may cause skin and eye irritation.[1][5][18][19] It is important to handle this chemical with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.[18][19][20] Work should be conducted in a well-ventilated fume hood.[20] Store in a cool, dry, and well-ventilated area away from heat and open flames.[9][20] It may form explosive peroxides upon storage.[20]

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